

Application Notes: Detection of Leptin Receptor Protein Expression via Western Blot

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Compound of Interest

Compound Name: *Leptin*
CAS No.: *169494-85-3*
Cat. No.: *B16348182*

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These application notes provide a detailed protocol for the detection of **leptin** receptor (LEPR) protein expression in various biological samples using Western blotting. This powerful immunodetection technique is essential for researchers, scientists, and drug development professionals investigating the roles of **leptin** and its receptor in metabolic diseases, obesity, and other physiological processes.

The **leptin** receptor is a single-transmembrane receptor belonging to the cytokine receptor superfamily.[1] Upon binding of its ligand, **leptin**, the receptor activates several intracellular signaling cascades, including the Janus kinase/signal transducer and activator of transcription (JAK/STAT), mitogen-activated protein kinase (MAPK), and phosphatidylinositol 3-kinase (PI3K) pathways.[2][3][4] These signaling events play crucial roles in the regulation of energy homeostasis, appetite, and body weight.[5][6] Dysregulation of **leptin** signaling is associated with obesity and **leptin** resistance.

This protocol outlines the key steps for sample preparation, protein separation by SDS-PAGE, protein transfer to a membrane, and immunodetection of the **leptin** receptor.

Experimental Protocols

Sample Preparation and Protein Extraction

Proper sample preparation is critical for successful Western blot analysis. The goal is to efficiently extract proteins from cells or tissues while minimizing degradation and preserving their integrity.

a. For Cultured Cells:

- Wash cells (approximately 1×10^7) three times with ice-cold phosphate-buffered saline (PBS).
- Aspirate the final PBS wash and add 1 mL of ice-cold lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- Scrape the cells and transfer the lysate to a microcentrifuge tube.
- Incubate the lysate on ice for 30 minutes with occasional vortexing.
- Centrifuge the lysate at $14,000 \times g$ for 15 minutes at 4°C to pellet cellular debris.[\[7\]](#)
- Carefully transfer the supernatant (protein extract) to a new, pre-chilled tube.

b. For Tissues:

- Dissect the tissue of interest on ice and weigh it.
- Add ice-cold lysis buffer at a ratio of approximately 1 mL per 50 mg of tissue.[\[7\]](#)
- Homogenize the tissue on ice using a mechanical homogenizer.
- Centrifuge the homogenate at $10,000 \times g$ for 5 minutes at 4°C to pellet debris.[\[7\]](#)
- Transfer the supernatant to a new tube.

Protein Quantification

Determine the total protein concentration of the lysates to ensure equal loading of protein for each sample. The Bradford or BCA protein assay is commonly used for this purpose.

SDS-PAGE (Sodium Dodecyl Sulfate-Polyacrylamide Gel Electrophoresis)

This step separates proteins based on their molecular weight.

- Mix the protein lysate with an equal volume of 2x Laemmli sample buffer.
- Boil the samples at 95-100°C for 5 minutes to denature the proteins.[8]
- Load 20-50 µg of protein per lane into the wells of an SDS-polyacrylamide gel. For **leptin** receptor detection, an 8% acrylamide gel is often suitable.[9]
- Run the gel in 1x running buffer at a constant voltage (e.g., 100-150 V) until the dye front reaches the bottom of the gel.[8][10]

Protein Transfer (Electroblotting)

The separated proteins are transferred from the gel to a solid-phase membrane (e.g., PVDF or nitrocellulose).

- Equilibrate the gel, membrane, and filter papers in transfer buffer.
- Assemble the transfer sandwich in the order: cathode, filter paper, gel, membrane, filter paper, anode.
- Perform the transfer using a wet or semi-dry transfer system. Typical conditions for a wet transfer are 100 V for 1-2 hours or overnight at a lower voltage at 4°C.

Immunodetection

a. Blocking:

- After transfer, wash the membrane briefly with Tris-buffered saline with 0.1% Tween 20 (TBST).
- Incubate the membrane in a blocking solution (e.g., 5% non-fat dry milk or 5% bovine serum albumin (BSA) in TBST) for 1 hour at room temperature with gentle agitation.[11][12] This step prevents non-specific binding of the antibodies.

b. Primary Antibody Incubation:

- Dilute the primary antibody against the **leptin** receptor in the blocking buffer at the recommended dilution.
- Incubate the membrane with the primary antibody solution overnight at 4°C with gentle agitation.[\[12\]](#)[\[13\]](#)

c. Secondary Antibody Incubation:

- Wash the membrane three times for 5-10 minutes each with TBST.[\[12\]](#)
- Dilute the appropriate horseradish peroxidase (HRP)-conjugated secondary antibody in the blocking buffer.
- Incubate the membrane with the secondary antibody solution for 1 hour at room temperature with gentle agitation.[\[14\]](#)

d. Detection:

- Wash the membrane three times for 10 minutes each with TBST.
- Prepare the enhanced chemiluminescence (ECL) detection reagent according to the manufacturer's instructions.
- Incubate the membrane with the ECL reagent for 1-5 minutes.
- Capture the chemiluminescent signal using an imaging system or by exposing the membrane to X-ray film.

Data Presentation

The following tables summarize the quantitative parameters for the Western blot protocol for **leptin** receptor detection.

Table 1: Reagent and Buffer Compositions

Reagent/Buffer	Components
Lysis Buffer (RIPA)	50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS, protease and phosphatase inhibitors
2x Laemmli Sample Buffer	4% SDS, 20% glycerol, 10% 2-mercaptoethanol, 0.004% bromophenol blue, 125 mM Tris-HCl (pH 6.8)
10x Running Buffer	250 mM Tris, 1.92 M glycine, 1% SDS
Transfer Buffer	25 mM Tris, 192 mM glycine, 20% methanol
TBST	20 mM Tris, 150 mM NaCl, 0.1% Tween 20, pH 7.6
Blocking Buffer	5% non-fat dry milk or 5% BSA in TBST

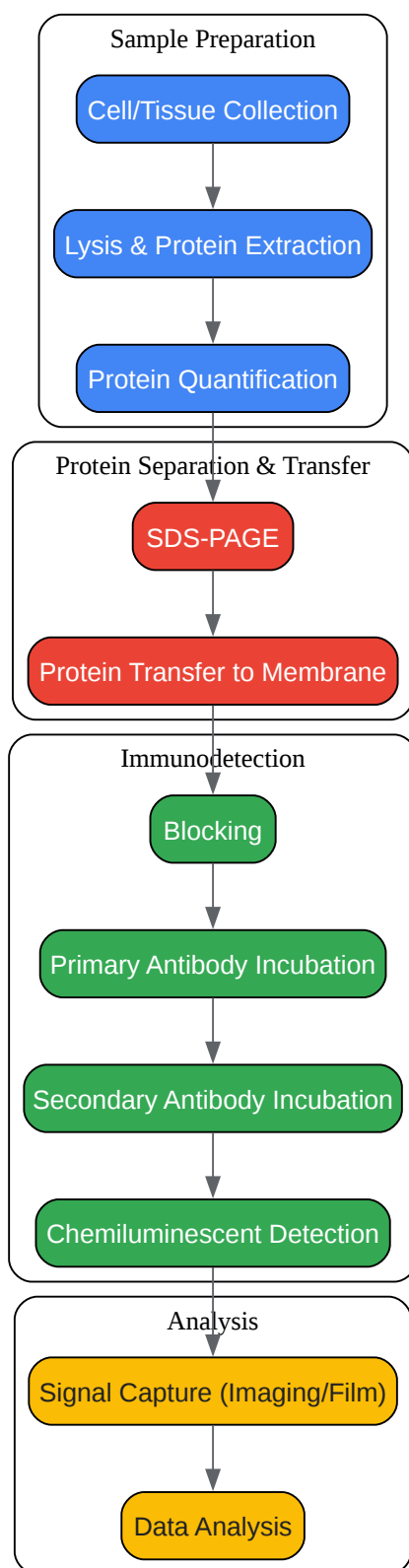
Table 2: Experimental Parameters

Step	Parameter	Value/Range
Protein Loading	Amount per lane	20-50 µg
SDS-PAGE	Acrylamide percentage	8%[9]
Voltage	100-150 V	
Protein Transfer	Transfer type	Wet
Voltage/Time	100 V for 1-2 hours or 20-30 V overnight	
Antibody Incubation	Primary antibody	Overnight at 4°C
Secondary antibody	1 hour at room temperature	

Table 3: Recommended Antibodies and Dilutions

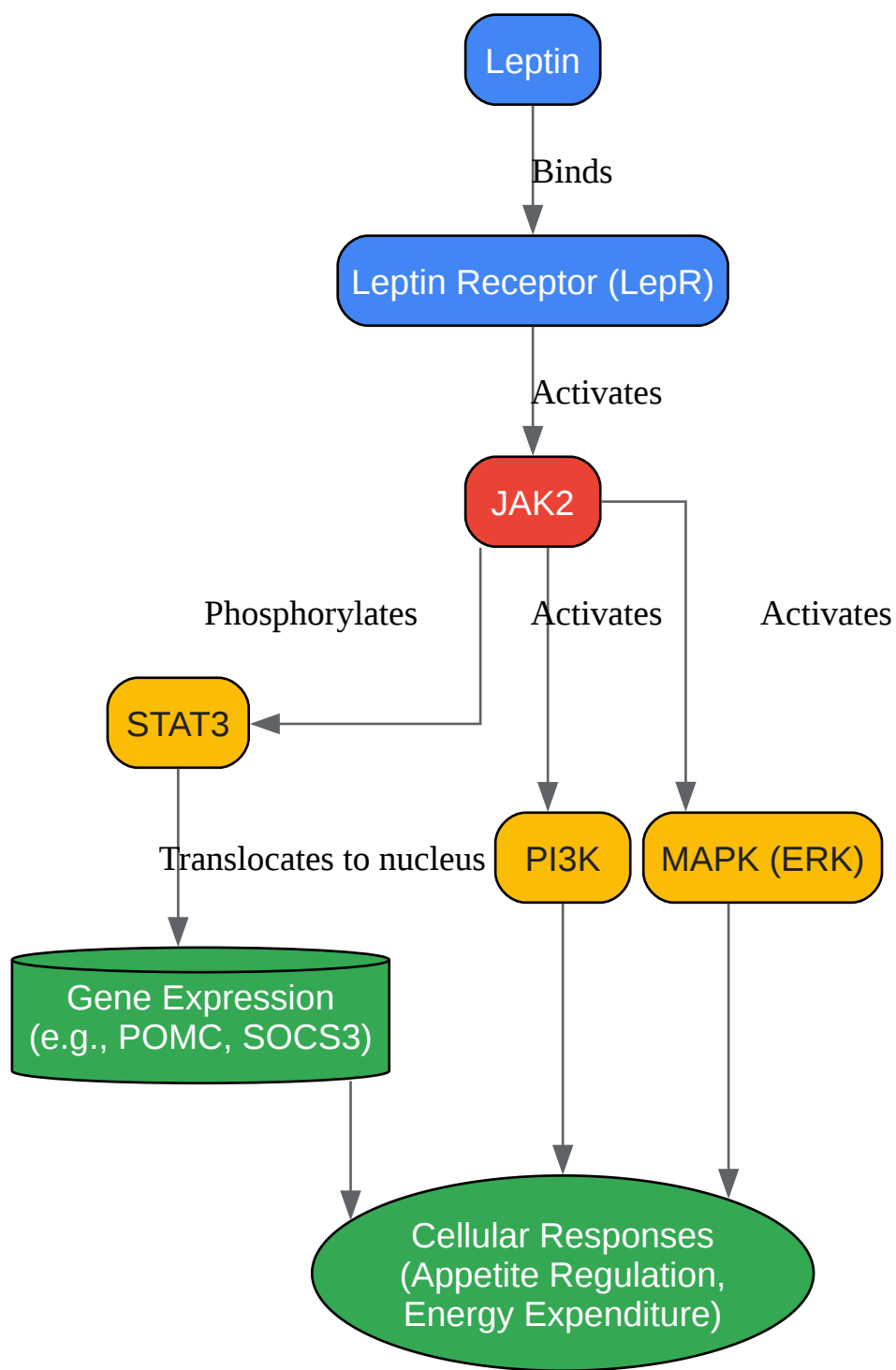
Antibody	Host Species	Application	Recommended Dilution	Supplier (Example)
Anti-Leptin Receptor (ab5593)	Rabbit	WB, IHC, IP	1:1000 - 1:2000	Abcam [15]
Anti-Leptin Receptor (sc-8391)	Mouse	WB, IP, IF, IHC(P), ELISA	1:100 - 1:1000	Santa Cruz Biotechnology [16]
Anti-Leptin Receptor (AF497)	Goat	WB, IHC, Flow Cytometry	0.1 µg/mL	R&D Systems [17]
Goat Anti-Rabbit IgG (H+L) HRP	Goat	WB	1:5000 - 1:10000	Thermo Fisher Scientific
Goat Anti-Mouse IgG (H+L) HRP	Goat	WB	1:5000 - 1:10000	Invitrogen

Visualizations



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Caption: Western Blot Experimental Workflow.



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Caption: **Leptin** Receptor Signaling Pathway.

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References

- 1. Anti-Leptin Receptor Antibodies | Invitrogen [[thermofisher.com](https://www.thermofisher.com)]
- 2. Leptin signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [imrpress.com](https://www.imrpress.com) [[imrpress.com](https://www.imrpress.com)]
- 4. [news-medical.net](https://www.news-medical.net) [[news-medical.net](https://www.news-medical.net)]
- 5. Leptin receptor signaling and the regulation of mammalian physiology - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. [joe.bioscientifica.com](https://www.joe.bioscientifica.com) [[joe.bioscientifica.com](https://www.joe.bioscientifica.com)]
- 7. Western Blot Sample Preparation Protocol | Thermo Fisher Scientific - US [[thermofisher.com](https://www.thermofisher.com)]
- 8. [neobiotechnologies.com](https://www.neobiotechnologies.com) [[neobiotechnologies.com](https://www.neobiotechnologies.com)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. SDS-PAGE Protocol | Rockland [[rockland.com](https://www.rockland.com)]
- 11. [bio-rad-antibodies.com](https://www.bio-rad-antibodies.com) [[bio-rad-antibodies.com](https://www.bio-rad-antibodies.com)]
- 12. Western Blot Procedure | Cell Signaling Technology [[cellsignal.com](https://www.cellsignal.com)]
- 13. [bosterbio.com](https://www.bosterbio.com) [[bosterbio.com](https://www.bosterbio.com)]
- 14. Blocked IP Address | Antibodies.com [[antibodies.com](https://www.antibodies.com)]
- 15. Anti-Leptin Receptor antibody. Rabbit polyclonal (ab5593) | Abcam [[abcam.com](https://www.abcam.com)]
- 16. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 17. Anti-Mouse Leptin R Antibody AF497: R&D Systems [[rndsystems.com](https://www.rndsystems.com)]
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